

Global Regulatory Landscape of Methyldibromo Glutaronitrile (MDBGN) in Cosmetics: A Comparative Review

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Compound of Interest

Compound Name: 1,2-Dibromo-2,4-dicyanobutane

Cat. No.: B1206852

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Methyldibromo glutaronitrile (MDBGN), a broad-spectrum preservative, has seen a dramatic shift in its regulatory status across the globe due to its potential as a skin sensitizer. Initially valued for its efficacy against microbial growth in a wide range of cosmetic and personal care products, a rising tide of allergic contact dermatitis cases prompted regulatory bodies worldwide to reassess its safety. This review provides a comparative analysis of the current regulatory landscape for MDBGN in major global markets, supported by experimental data that shaped these decisions.

The most stringent regulations are found in the European Union, where MDBGN is now entirely banned from use in all cosmetic products.[1][2][3] This decisive action was the culmination of a phased approach that began with restrictions on its use. Initially, the EU permitted MDBGN at a maximum concentration of 0.1% in both leave-on and rinse-off products, with a lower limit of 0.025% in sunscreens.[3][4] However, accumulating data from the European Environmental & Contact Dermatitis Research Group (EECDRG) demonstrated a significant increase in the incidence of contact allergy to MDBGN.[2][4] In response, the Scientific Committee on Cosmetic Products and Non-Food Products (SCCNFP), later the Scientific Committee on Consumer Safety (SCCS), recommended restricting its use to rinse-off products only in 2005, before a complete ban was implemented in 2007.[1][2][3]

In contrast, the United States adopts a less restrictive stance. The Cosmetic Ingredient Review (CIR) Expert Panel, an independent body that assesses the safety of cosmetic ingredients, has concluded that MDBGN is safe for use in rinse-off products at concentrations up to 0.06% and







in leave-on products at a maximum concentration of 0.025%.[5][6][7] The U.S. Food and Drug Administration (FDA) does not explicitly prohibit MDBGN but requires that all cosmetic products be safe for their intended use, often relying on the conclusions of the CIR.[8][9] This divergence from the EU's approach highlights a different risk-benefit analysis in the U.S. regulatory framework.

Australia has also implemented controls on the use of MDBGN. Following an assessment by the National Industrial Chemicals Notification and Assessment Scheme (NICNAS), MDBGN was listed in the Standard for the Uniform Scheduling of Medicines and Poisons (SUSMP). For cosmetic use and in products intended for skin contact, it is classified under Schedule C, indicating substances with a potential for causing harm that requires special labeling and packaging. For other uses, it falls under Schedule 6, signifying poisons. This scheduling, which came into effect in 2010, mandates specific warning statements on product labels.

In Canada, Methyldibromo glutaronitrile is listed in the Natural Health Products Ingredients Database as an approved chemical substance for topical use as a non-medicinal antimicrobial preservative. However, specific concentration limits for its use in cosmetics are not detailed in the publicly available information.

The regulatory status in Japan remains less clear based on available information. The Japanese Standards for Cosmetics outlines lists of prohibited and restricted ingredients, but MDBGN is not explicitly mentioned in the readily accessible English-language documentation.

The varying regulatory positions on MDBGN underscore the complex interplay between scientific evidence of potential harm and the differing approaches to risk management adopted by national authorities.

Comparative Regulatory Status of Methyldibromo Glutaronitrile (MDBGN)



Region/Countr y	Regulatory Body/Authorit y	Status in Cosmetics	Concentration Limits	Key Remarks
European Union	European Commission (based on SCCS opinions)	Banned	Not Applicable	Initially restricted to rinse-off products in 2005, then fully banned in 2007 due to high rates of contact sensitization.[1]
United States	Food and Drug Administration (FDA) / Cosmetic Ingredient Review (CIR)	Restricted	Leave-on products: ≤ 0.025% Rinse-off products: ≤ 0.06%	The CIR Expert Panel considers these concentrations to be safe for use. The FDA requires product safety but does not pre-approve cosmetic ingredients other than color additives.[5][6][7]
Australia	Australian Industrial Chemicals Introduction Scheme (AICIS) / Therapeutic Goods Administration (TGA)	Restricted	Not specified as a concentration limit, but regulated through scheduling (Schedule C for cosmetics)	Requires specific warning statements on labels for products containing MDBGN intended for skin contact.



Canada	Health Canada	Permitted (as a non-medicinal ingredient)	Not explicitly defined in public documents	Listed as an approved antimicrobial preservative for topical use in natural health products. Its status in general cosmetics is less clearly defined.
Japan	Ministry of Health, Labour and Welfare (MHLW)	Undetermined from available information	Not specified	MDBGN is not explicitly listed in the English versions of the Japanese Standards for Cosmetics' prohibited or restricted lists.

Experimental Protocols

The regulatory decisions, particularly in Europe, were heavily influenced by clinical data on skin sensitization. The primary method for assessing this has been the human patch test.

Human Patch Testing for MDBGN Sensitization (as conducted by the EECDRG):

- Objective: To determine the prevalence of contact allergy to MDBGN in patients with dermatitis and to identify a suitable patch test concentration.
- Methodology:
 - Test Population: Consecutive patients presenting with dermatitis at dermatology clinics across multiple European centers.
 - Test Substance: Methyldibromo glutaronitrile (MDBGN) in petrolatum (pet.).

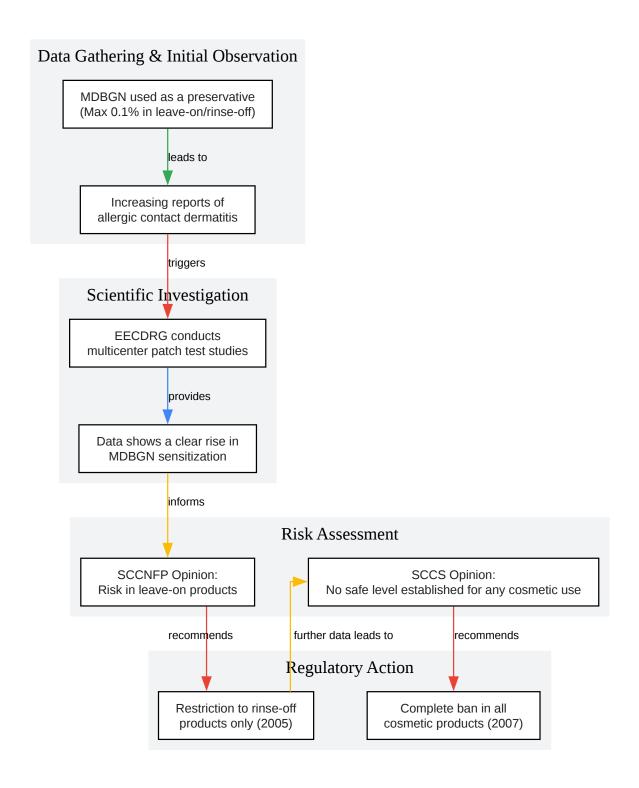


- Concentrations Tested: A range of concentrations were used in various studies, including
 0.1%, 0.3%, 0.5%, and 1.0% MDBGN in pet.[1][10]
- Application: A small amount of the MDBGN-petrolatum mixture was applied to a small patch, which was then affixed to the upper back of the patient.
- Occlusion Time: The patch was left in place for 48 hours (2 days).[1]
- Readings: The test site was evaluated for skin reactions at Day 2 (48 hours, upon patch removal) and again at Day 3 or Day 4. In some clinics, a further reading was performed at Day 6 or Day 7.[1]
- Scoring: Reactions were scored according to the International Contact Dermatitis
 Research Group (ICDRG) guidelines, which classify reactions based on the presence and
 intensity of erythema (redness), infiltration (swelling), papules (bumps), and vesicles
 (blisters).
- Key Findings: These studies revealed a significant and increasing prevalence of positive
 patch test reactions to MDBGN across Europe, leading to the conclusion that the thencurrent uses of the preservative posed a risk to consumers.[2][4] The data also helped in
 recommending a standardized patch test concentration for diagnosing MDBGN allergy.[11]

Regulatory Decision Pathway

The following diagram illustrates the logical workflow that led to the ban of MDBGN in cosmetics in the European Union.





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Caption: Regulatory pathway for MDBGN in the EU.



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